

In-Depth Technical Guide: Safety and Handling of Boc-PEG4-acid

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Compound of Interest

Compound Name: *Boc-PEG4-acid*

Cat. No.: *B8113908*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Boc-PEG4-acid** (tert-butoxycarbonyl-poly(ethylene glycol)4-acid), a heterobifunctional linker commonly utilized in bioconjugation, drug delivery, and the synthesis of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

Boc-PEG4-acid is a viscous liquid characterized by a Boc-protected amine and a terminal carboxylic acid, separated by a hydrophilic tetra-polyethylene glycol spacer. These properties make it a versatile tool for covalently linking molecules.^[1] This guide primarily addresses the compound with CAS Number 876345-13-0.

Table 1: Physical and Chemical Properties of **Boc-PEG4-acid** (CAS: 876345-13-0)

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₉ NO ₈	[2][3][4]
Molecular Weight	351.39 g/mol	[2]
Appearance	Liquid or Semi-solid	
Density	1.1395 g/mL	
Refractive Index	n/D 1.4641	
Storage Temperature	-20°C	
SMILES String	OC(COCCOCCOCCOCCNC(OC(C)(C)C)=O)=O	
InChI Key	SHMYENBXRNPSOG-UHFFFAOYSA-N	

Safety and Handling

While specific toxicological data such as LD50 values are not readily available for **Boc-PEG4-acid**, it should be handled with the care accorded to all laboratory chemicals of unknown toxicity. The primary hazards are associated with skin and eye irritation.

Table 2: Hazard Identification and Precautionary Statements

Hazard Statement	GHS Classification	Precautionary Measures
H315: Causes skin irritation	Skin Irrit. 2	P264, P280, P302+P352, P332+P313, P362+P364
H319: Causes serious eye irritation	Eye Irrit. 2	P264, P280, P305+P351+P338, P337+P313
H335: May cause respiratory irritation	STOT SE 3	P261, P271, P304+P340, P403+P233

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **Boc-PEG4-acid** to prevent exposure.

- **Eye Protection:** Wear chemical safety goggles or a face shield approved under appropriate government standards (e.g., NIOSH or EN 166).
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat or a complete suit protecting against chemicals should be worn.
- **Respiratory Protection:** If working outside a fume hood or if aerosolization is possible, use a full-face particle respirator (e.g., N100 or P3) or a supplied-air respirator.

Storage and Stability

- **Storage:** Store in a tightly sealed container at -20°C in a dry, well-ventilated place. For long-term stability, it is recommended to keep the container under an inert atmosphere (e.g., Nitrogen or Argon).
- **Incompatibilities:** Avoid contact with strong acids, alkalis, and strong oxidizing agents.

First Aid Measures

In case of exposure, follow these procedures:

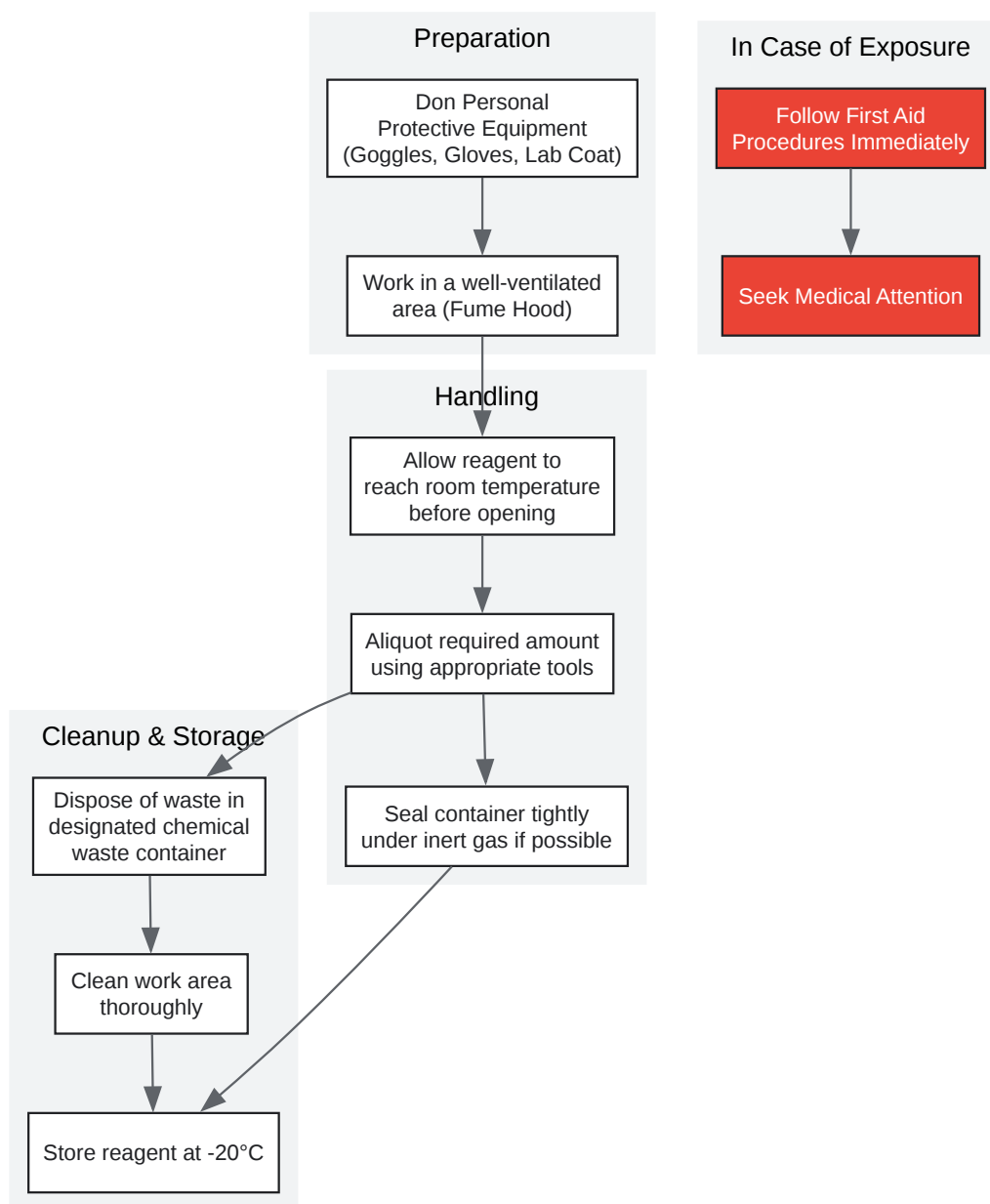
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Spills and Disposal

- Spill Cleanup: Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for chemical waste disposal. Do not allow the product to enter drains.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Workflow for Safe Handling of Boc-PEG4-acid



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Safe Handling Workflow for **Boc-PEG4-acid**.

Experimental Protocols

Boc-PEG4-acid is a bifunctional linker. The following are generalized protocols for its two primary reactive handles. Note: These are representative procedures and should be optimized for specific substrates and reaction conditions.

Boc Group Deprotection (Amine Unmasking)

The Boc protecting group is reliably removed under acidic conditions to yield a free primary amine.

Methodology:

- **Dissolution:** Dissolve the **Boc-PEG4-acid** conjugate in a suitable organic solvent (e.g., Dichloromethane (DCM) or Dioxane).
- **Acid Addition:** Add an excess of a strong acid. Common choices include:
 - Trifluoroacetic acid (TFA), typically 20-50% in DCM.
 - 4M HCl in Dioxane.
- **Reaction:** Stir the mixture at room temperature. The reaction is usually complete within 1-2 hours. Monitor the reaction progress by an appropriate method (e.g., TLC or LC-MS).
- **Workup:** Upon completion, remove the acid and solvent under reduced pressure. The resulting amine salt can often be used directly in the next step or neutralized with a mild base (e.g., saturated sodium bicarbonate solution) and extracted if the free amine is required.

Carboxylic Acid Coupling to an Amine (Amide Bond Formation)

The terminal carboxylic acid can be coupled to a primary amine using standard peptide coupling reagents to form a stable amide bond.

Methodology (using EDC/HATU):

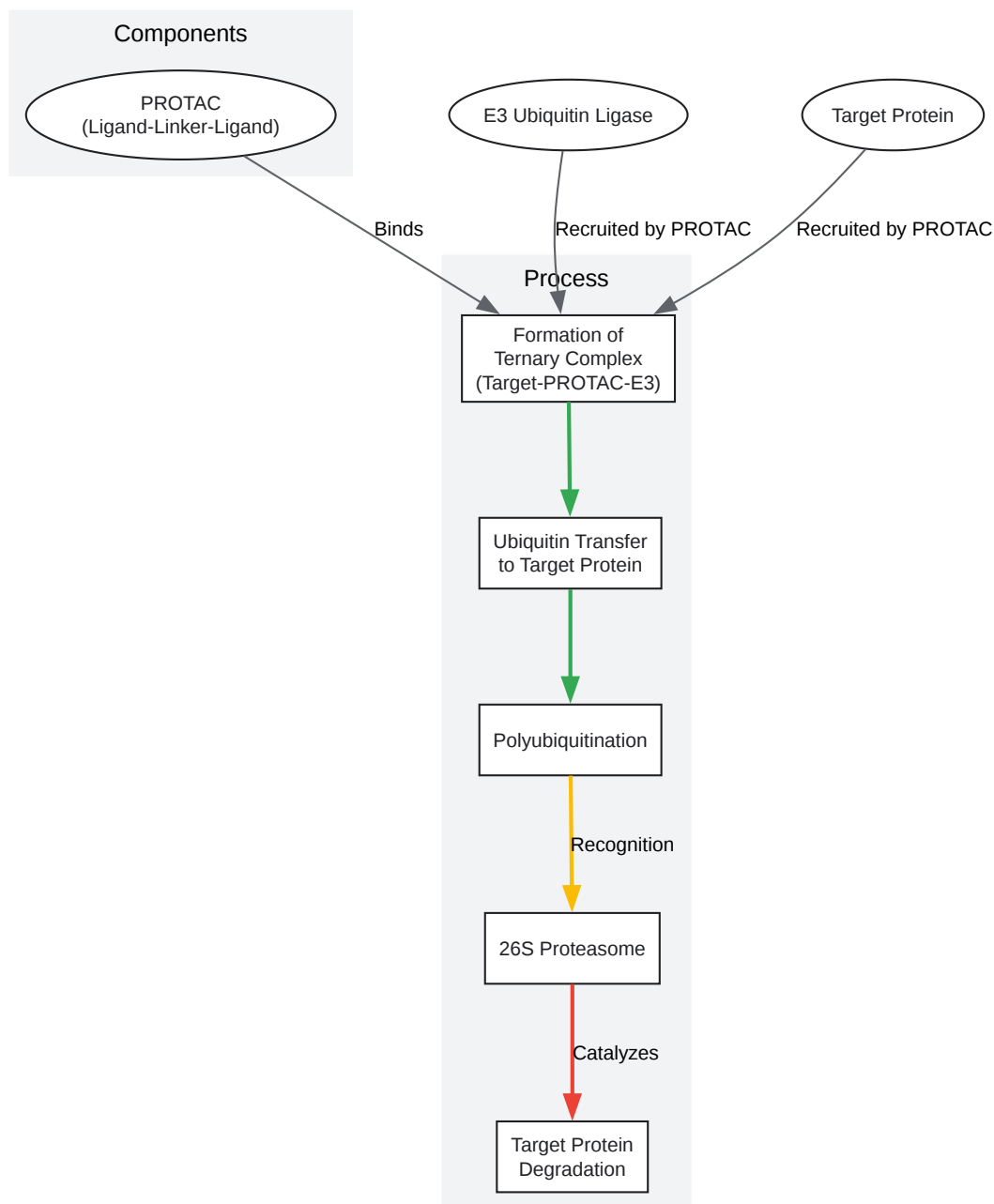
- Activation: Dissolve **Boc-PEG4-acid** (1 equivalent) and an activating agent such as HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (1.1 equivalents) in an anhydrous aprotic solvent (e.g., DMF or DCM).
- Base Addition: Add a non-nucleophilic base, such as Diisopropylethylamine (DIPEA) (2-3 equivalents), to the solution.
- Amine Addition: Add the amine-containing substrate (1-1.2 equivalents) to the activated linker solution.
- Reaction: Stir the reaction mixture at room temperature under an inert atmosphere (e.g., Nitrogen) for 2-12 hours. Monitor the reaction progress by an appropriate method (e.g., LC-MS).
- Workup: Once the reaction is complete, the solvent can be removed under reduced pressure. The crude product is then purified using an appropriate technique, such as flash column chromatography or preparative HPLC.

Application in PROTAC Synthesis

A primary application of **Boc-PEG4-acid** is as a linker in the synthesis of PROTACs. A PROTAC is a heterobifunctional molecule that recruits a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG4 linker provides the necessary spatial separation and flexibility between the E3 ligase ligand and the target protein ligand.

The diagram below illustrates the general mechanism of action for a PROTAC synthesized using a PEG-based linker like **Boc-PEG4-acid**.

Conceptual Mechanism of Action for a PROTAC

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PROTAC Mechanism of Action.

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